

Application Notes and Protocols for the Experimental Formulation of Chinomethionate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Chinomethionate*

CAS No.: *2439-01-2*

Cat. No.: *B1668619*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the formulation and experimental use of **Chinomethionate**, a quinoxaline fungicide and acaricide. This document is intended to guide researchers in preparing **Chinomethionate** for in vitro and in vivo studies and to provide standardized methodologies for assessing its biological activity.

Physicochemical Properties and Formulation Data

Chinomethionate is a yellow crystalline solid with low aqueous solubility, necessitating formulation with organic solvents for experimental use.^{[1][2]} It is crucial to consider its stability, as it is susceptible to hydrolysis in alkaline media.^[1]

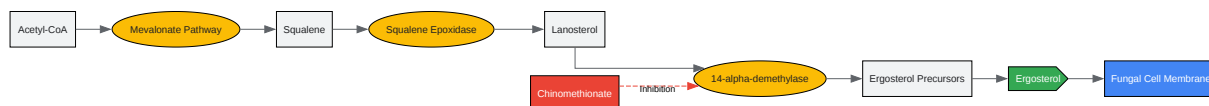
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₆ N ₂ OS ₂	[2]
Molecular Weight	234.3 g/mol	[1]
Appearance	Yellow crystals	[1][2]
Melting Point	171-172 °C	[2]
Water Solubility	Very low	[3]
Solubility in Organic Solvents	Soluble in dimethylformamide (DMF), dimethyl sulfoxide (DMSO), acetone, and chloroform.	[2]
Stability	Relatively stable under normal conditions. Hydrolyzed in alkaline media.	[1]
Storage	Store in a cool, dry, and dark place. For solutions in DMSO, store at -20°C for short-term and -80°C for long-term.	[2]

**2. Mechanism of Action

Chinomethionate is believed to have a multi-site mode of action. The primary mechanisms are thought to be:

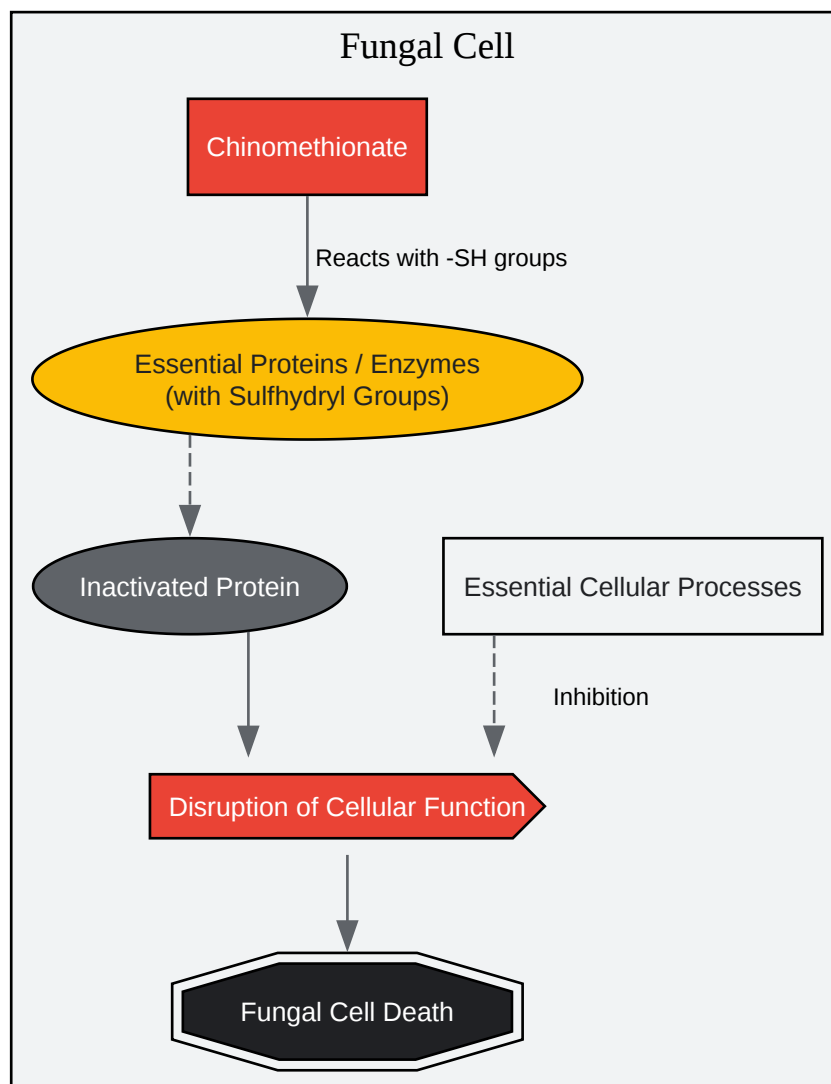
- **Inhibition of Ergosterol Biosynthesis:** Like many fungicides, **Chinomethionate** may interfere with the synthesis of ergosterol, an essential component of fungal cell membranes. This disruption leads to impaired membrane integrity and function, ultimately inhibiting fungal growth.
- **Reaction with Sulfhydryl Groups:** **Chinomethionate** is thought to react with sulfhydryl (-SH) groups of amino acids, such as cysteine, in fungal proteins and enzymes. This can lead to the inactivation of essential enzymes and disruption of critical cellular processes.

Signaling Pathway Diagrams



[Click to download full resolution via product page](#)

Caption: Putative inhibition of the ergosterol biosynthesis pathway by **Chinomethionate**.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **Chinomethionate** via interaction with protein sulfhydryl groups.

Experimental Protocols

Protocol 1: Preparation of Chinomethionate Stock Solution for In Vitro Assays

This protocol describes the preparation of a 10 mM stock solution of **Chinomethionate** in DMSO, suitable for use in various in vitro experiments.

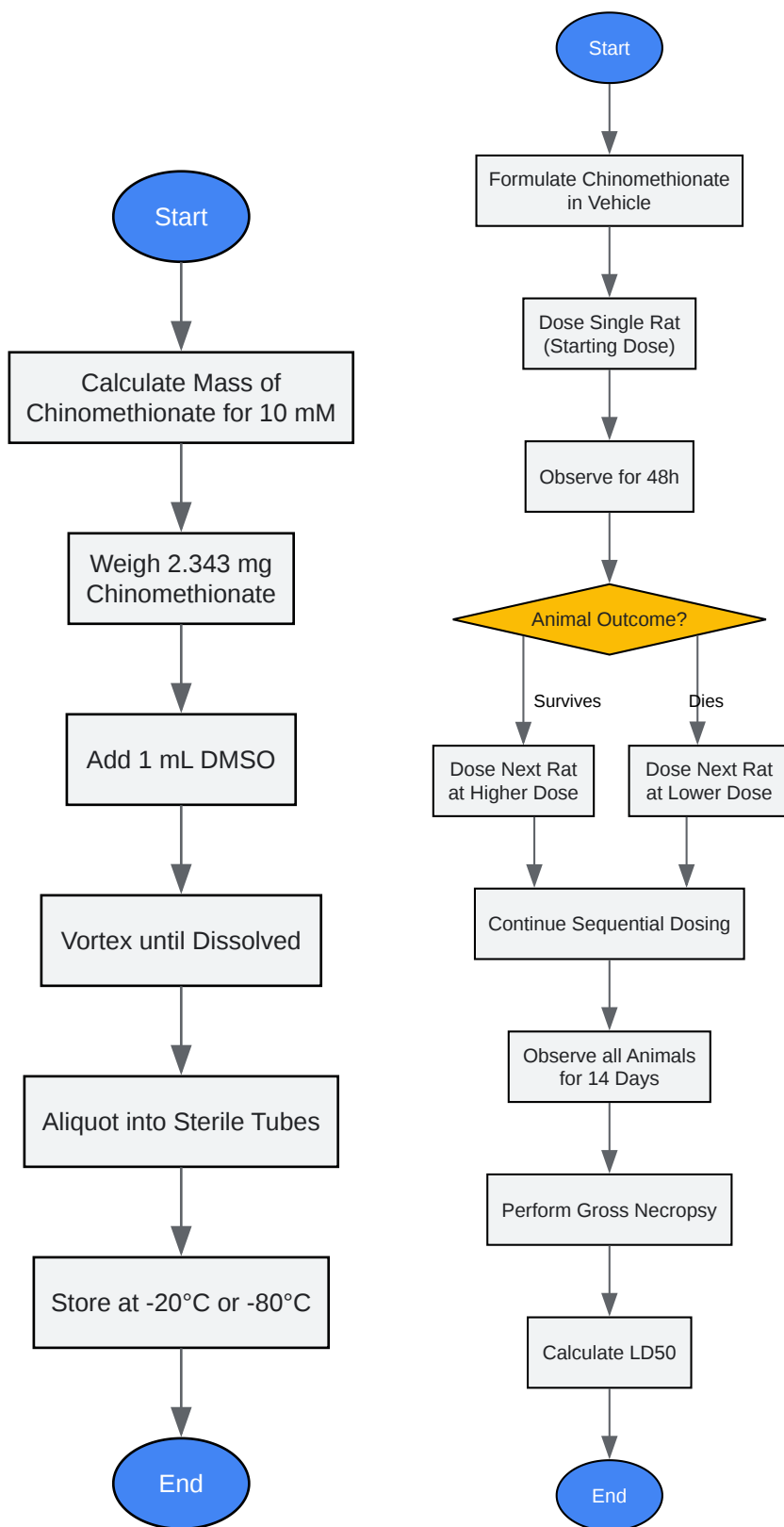
Materials:

- **Chinomethionate** (powder, >98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Calculation:
 - Molecular Weight of **Chinomethionate** = 234.3 g/mol
 - To prepare a 10 mM (0.01 M) solution in 1 mL (0.001 L):
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 234.3 \text{ g/mol} = 0.002343 \text{ g} = 2.343 \text{ mg}$
- Weighing: Accurately weigh 2.343 mg of **Chinomethionate** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.

- **Dissolution:** Add 1 mL of anhydrous DMSO to the tube containing the **Chinomethionate** powder.
- **Mixing:** Securely cap the tube and vortex thoroughly until the powder is completely dissolved. The solution should be clear and yellow.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (weeks) or -80°C for long-term storage (months).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chinomethionat | C₁₀H₆N₂OS₂ | CID 17109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Chinomethionate | 2439-01-2 | >98% [smolecule.com]
- 3. Chinomethionat (Ref: ENT 25606) [item.herts.ac.uk]
- To cite this document: BenchChem. [Application Notes and Protocols for the Experimental Formulation of Chinomethionate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668619/docs#application-notes-and-protocols-for-the-experimental-formulation-of-chinomethionate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check